

# Predicted Secondary Structure of the Antimicrobial Peptide Hp1404: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Hp1404*  
Cat. No.: *B15567075*

[Get Quote](#)

This technical guide provides an in-depth analysis of the predicted and experimentally validated secondary structure of **Hp1404**, an antimicrobial peptide with significant therapeutic potential. The document is intended for researchers, scientists, and drug development professionals interested in the structural and functional characteristics of this peptide.

## Introduction

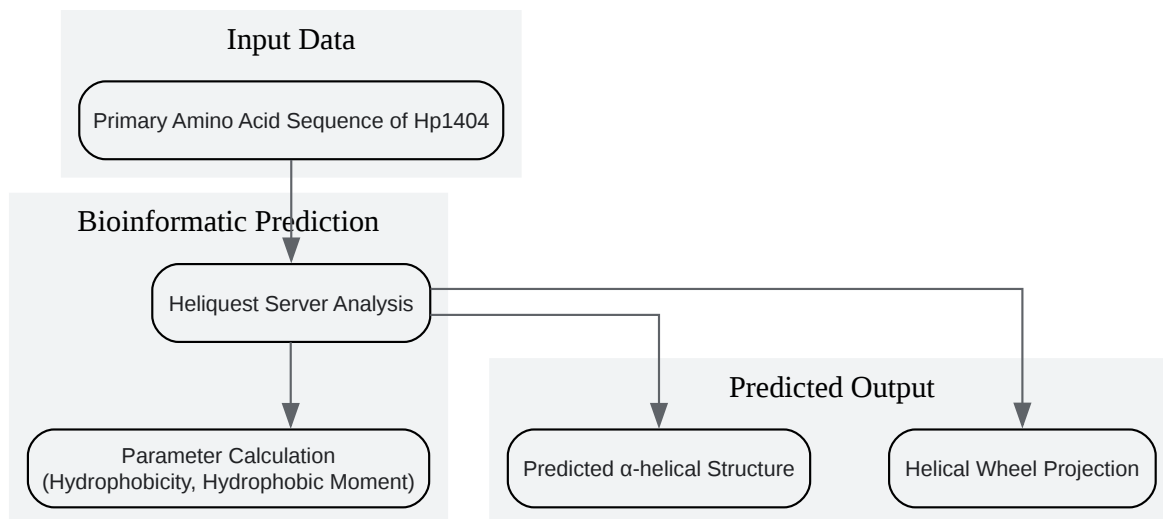
**Hp1404** is a cationic antimicrobial peptide originally identified from the venom of the scorpion *Heterometrus petersii*.<sup>[1][2]</sup> It is crucial to note that the "Hp" designation refers to its origin and is not associated with *Helicobacter pylori*. The peptide has demonstrated specific inhibitory activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][2]</sup> Understanding the secondary structure of **Hp1404** is fundamental to elucidating its mechanism of action and for the rational design of more potent and less toxic analogues.<sup>[3]</sup>  
<sup>[4]</sup>

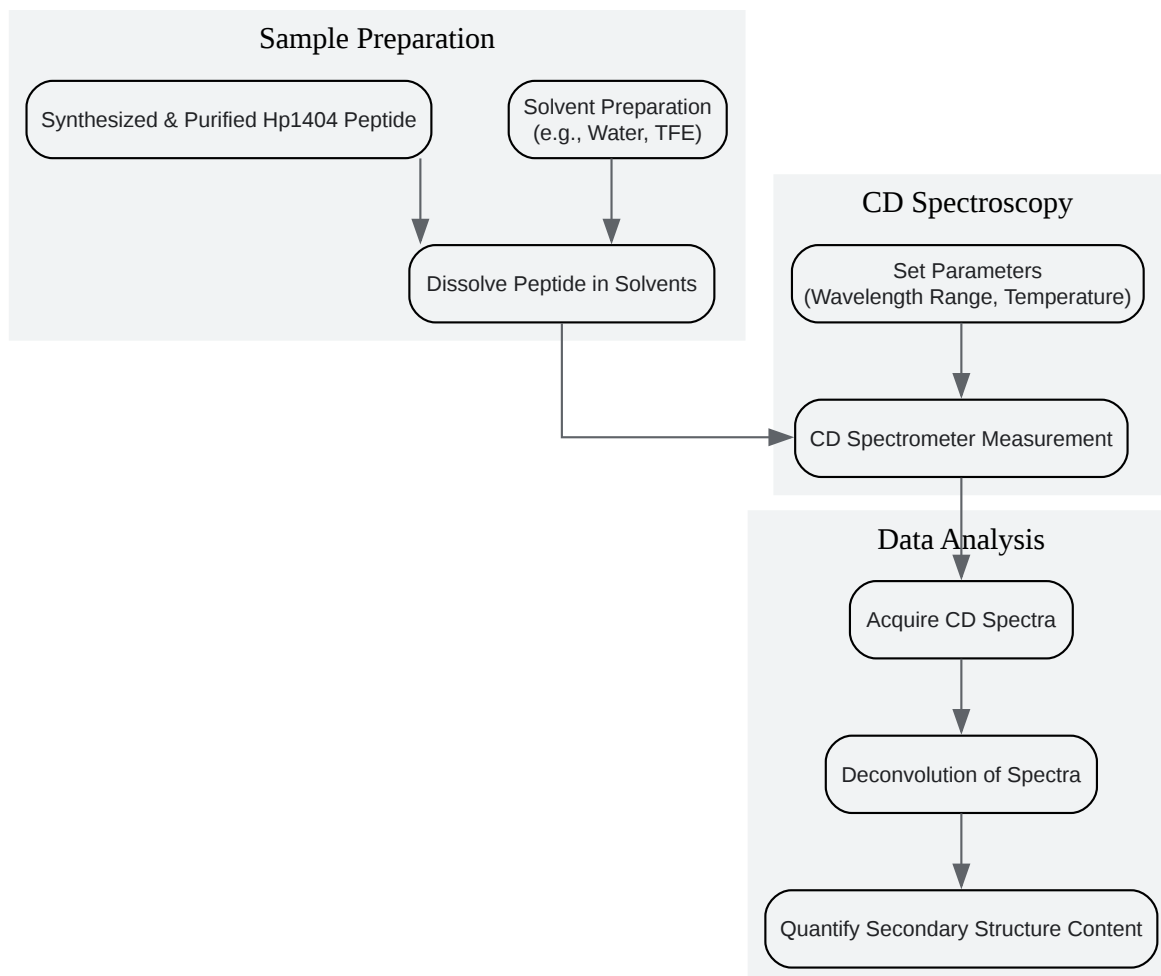
## Predicted Secondary Structure

Bioinformatic analysis is a cornerstone in the initial characterization of peptide structures. For **Hp1404**, secondary structure prediction was performed using the online server Heliquest.[1]

## Prediction Methodology

The prediction of **Hp1404**'s secondary structure typically follows a workflow that begins with the primary amino acid sequence.





[Click to download full resolution via product page](#)

### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. Hp1404, a New Antimicrobial Peptide from the Scorpion Heterometrus petersii | PLOS One \[journals.plos.org\]](#)
- [2. Hp1404, a new antimicrobial peptide from the scorpion Heterometrus petersii - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Comparative Antimicrobial Activity of Hp404 Peptide and Its Analogs against Acinetobacter baumannii - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Mechanisms driving the antibacterial and antibiofilm properties of Hp1404 and its analogue peptides against multidrug-resistant Pseudomonas aeruginosa - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Predicted Secondary Structure of the Antimicrobial Peptide Hp1404: A Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15567075/docs#predicted-secondary-structure-of-the-antimicrobial-peptide-hp1404-a-technical-guide\]](#)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check